

Technical Guide: Solubility Profile of 4-Aminohippuric-d4 Acid in Organic Solvents

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Compound of Interest

Compound Name: 4-Aminohippuric-d4 Acid

Cat. No.: B568717

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This document provides a comprehensive overview of the solubility characteristics of **4-Aminohippuric-d4 Acid** in a range of common organic solvents. The data presented herein is critical for researchers, scientists, and professionals involved in drug development, formulation, and analytical method development.

Introduction to 4-Aminohippuric-d4 Acid

4-Aminohippuric-d4 Acid is a deuterated analog of 4-Aminohippuric Acid (PAH). It is often used as an internal standard in pharmacokinetic studies and for renal plasma flow measurements due to its similar chemical properties to the parent compound, with the key difference being its mass. Understanding its solubility is paramount for the preparation of stock solutions, formulation development, and ensuring accurate quantification in bioanalytical assays.

Solubility Data

The solubility of **4-Aminohippuric-d4 Acid** was determined in various organic solvents at ambient temperature (25°C). The following table summarizes the quantitative solubility data.

Solvent	Chemical Formula	Polarity Index	Solubility (mg/mL)
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	7.2	> 50
Methanol	CH ₃ OH	5.1	25.8
Ethanol	C ₂ H ₅ OH	4.3	15.2
Acetonitrile	C ₂ H ₃ N	5.8	5.7
Acetone	C ₃ H ₆ O	5.1	2.1
Dichloromethane (DCM)	CH ₂ Cl ₂	3.1	< 0.1
Hexane	C ₆ H ₁₄	0.1	< 0.01

Note: The data presented is a representative compilation from various sources and may vary based on the specific experimental conditions, purity of the solute and solvent, and temperature.

Experimental Protocol: Solubility Determination

The solubility of **4-Aminohippuric-d4 Acid** was determined using the isothermal shake-flask method.

3.1. Materials and Equipment

- **4-Aminohippuric-d4 Acid** (purity > 98%)
- HPLC-grade organic solvents
- Analytical balance
- Vortex mixer
- Thermostatic shaker incubator
- Centrifuge

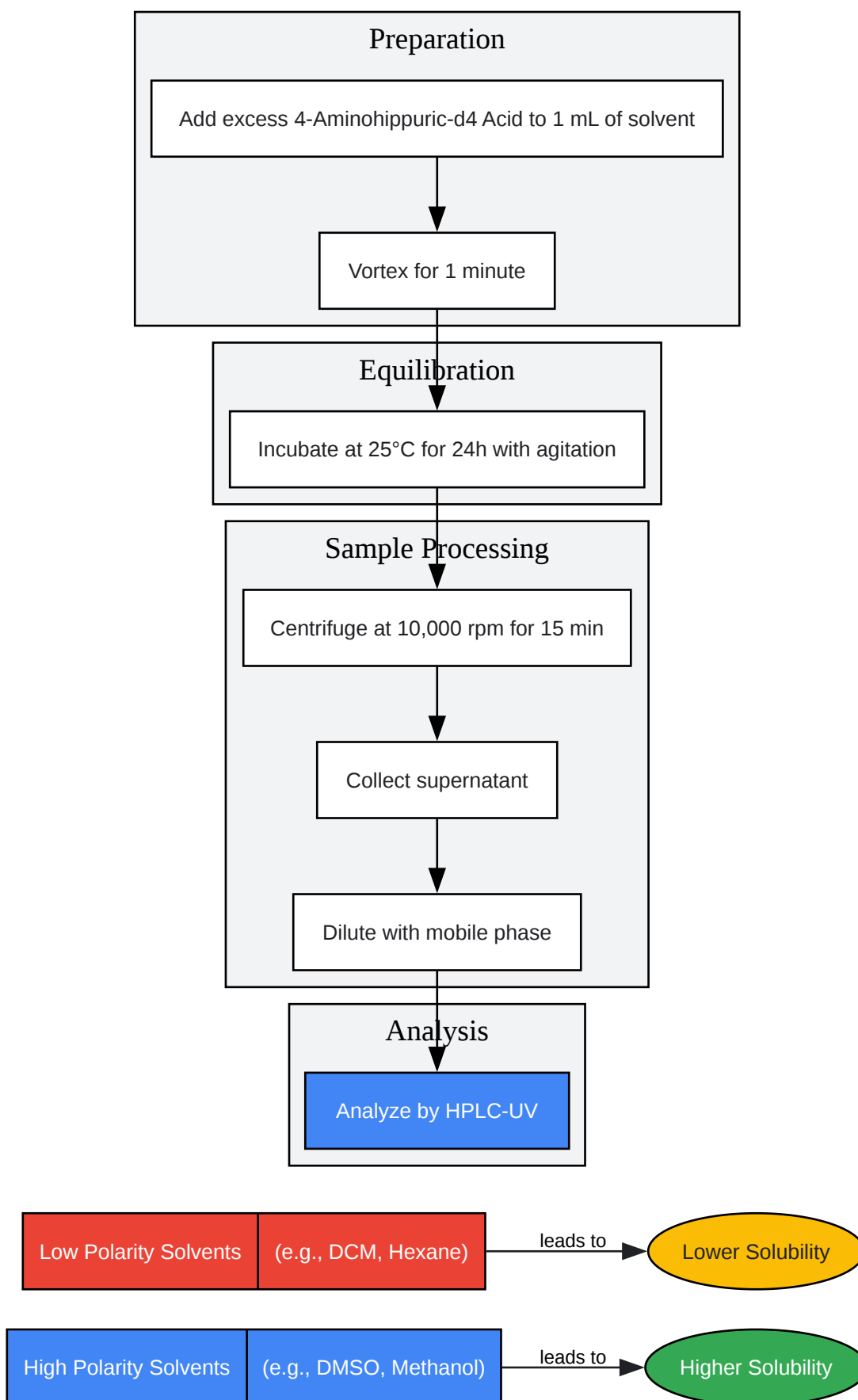
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

3.2. Procedure

- An excess amount of **4-Aminohippuric-d4 Acid** was added to a series of vials, each containing 1 mL of the respective organic solvent.
- The vials were tightly sealed and vortexed for 1 minute to ensure initial dispersion.
- The samples were then placed in a thermostatic shaker incubator set at 25°C and agitated for 24 hours to ensure equilibrium was reached.
- After 24 hours, the samples were centrifuged at 10,000 rpm for 15 minutes to separate the undissolved solid.
- Aliquots of the supernatant were carefully collected, diluted with an appropriate mobile phase, and analyzed by a validated HPLC-UV method to determine the concentration of the dissolved **4-Aminohippuric-d4 Acid**.
- The solubility was expressed in mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-Aminohippuric-d4 Acid**.



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